

Essential Guide to the Safe Disposal of Xenon-123 for Research Professionals

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Compound of Interest

Compound Name: Xenon-123

Cat. No.: B1222699

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This document provides comprehensive, step-by-step guidance for the safe handling and disposal of **Xenon-123** (^{123}Xe) in a laboratory setting. Adherence to these procedures is critical for ensuring the safety of all personnel and maintaining regulatory compliance. **Xenon-123** is a valuable radioisotope in research and drug development, and its responsible management is paramount.

Understanding Xenon-123: Key Characteristics

Xenon-123 is a radioactive isotope of xenon with a relatively short half-life, making it suitable for disposal via decay-in-storage. A thorough understanding of its properties is the foundation of safe handling.

Property	Value
Half-life	2.08 hours
Decay Mode	Electron Capture (EC) and Positron Emission (β^+)
Primary Decay Product	Iodine-123 (^{123}I)
Primary Emissions	Gamma (γ) rays, X-rays, Positrons (β^+)

Operational and Disposal Plan for Xenon-123

The primary method for the disposal of **Xenon-123** is Decay-in-Storage (DIS). Due to its short half-life, the radioactivity of ^{123}Xe will diminish to negligible levels in a relatively short period. The guiding principle is to store the radioactive waste for at least 10 half-lives to ensure it has decayed to background levels before disposal as non-radioactive waste.^{[1][2][3]}

Step 1: Segregation and Collection of Xenon-123 Waste

Proper segregation of radioactive waste at the point of generation is crucial.

- **Solid Waste:** All materials that have come into contact with **Xenon-123**, such as gloves, absorbent paper, and contaminated labware, must be considered radioactive waste.
 - Place these items in a designated, clearly labeled radioactive waste container. The container must be lined with a durable plastic bag.
 - The container must be labeled with the radiation symbol, the isotope (**Xenon-123**), the date, and the initial activity.
- **Liquid Waste:** Solutions containing **Xenon-123** should not be disposed of down the drain.
 - Collect liquid waste in a shatter-resistant, sealed container that is compatible with the chemical composition of the waste.
 - The container must be clearly labeled as "Hazardous Waste" and include the full chemical name "**Xenon-123**".
- **Gaseous Waste:** **Xenon-123** is a gas. Experiments should be conducted in a certified fume hood or a glove box to prevent inhalation and release into the laboratory environment.
 - Exhaust from these enclosures should be appropriately filtered or trapped. Activated charcoal traps are effective for capturing xenon gas.^[4]

Step 2: Decay-in-Storage (DIS) Procedure

- **Storage Location:** The designated waste containers must be stored in a secure, shielded location.
 - The storage area should be clearly marked with "Caution, Radioactive Material."

- Lead shielding may be necessary depending on the activity of the stored waste to keep radiation exposure to personnel As Low As Reasonably Achievable (ALARA).
- Storage Duration: **Xenon-123** waste must be stored for a minimum of 10 half-lives.
 - 10 half-lives for **Xenon-123** is approximately 20.8 hours (10 x 2.08 hours). To be conservative, a storage period of 24 to 48 hours is recommended.
- Record Keeping: Maintain a detailed log for each waste container. The log should include:
 - The date the waste was sealed for decay.
 - The radionuclide (**Xenon-123**).
 - The initial estimated activity.
 - The name of the individual who sealed the container.[\[2\]](#)

Step 3: Final Survey and Disposal

After the decay period, the waste must be surveyed to confirm that its radioactivity is indistinguishable from background levels.

- Survey Instrumentation: Use a calibrated radiation survey meter (e.g., a Geiger-Müller counter) that is appropriate for detecting the radiation emitted by any remaining **Xenon-123** and its decay product, Iodine-123.
- Survey Procedure:
 - In a low-background area, measure the background radiation level.
 - Carefully open the decayed waste container.
 - Monitor the contents of the container at the surface and at a distance of one meter.
 - The radiation levels must be indistinguishable from the background reading.
- Record the Survey: Document the final survey results in the waste log, including:

- The date of the survey.
- The survey instrument used.
- The background radiation level.
- The radiation level measured at the surface of the waste.
- The name of the individual who performed the survey.[\[2\]](#)
- Final Disposal:
 - If the survey confirms that the radioactivity is at background levels, the waste can be disposed of as non-radioactive waste.
 - Before disposal, all radioactive material labels must be defaced or removed from the container and any items within it.[\[2\]](#)
 - Solid waste can be placed in the regular trash.
 - Liquid waste that is not chemically hazardous can be disposed of down the drain with copious amounts of water, in accordance with institutional and local regulations. If the liquid waste is also chemically hazardous, it must be disposed of as chemical waste.

Experimental Protocol: Wipe Test for Surface Contamination

A wipe test is a standard procedure to detect removable radioactive contamination on surfaces. This is essential for maintaining a safe laboratory environment when working with unsealed radioactive sources.

Materials:

- Filter paper or cotton swabs.
- Disposable gloves.
- Plastic scintillation vials.

- Scintillation fluid.
- Liquid Scintillation Counter.
- A diagram of the area to be tested, with numbered locations for each wipe.

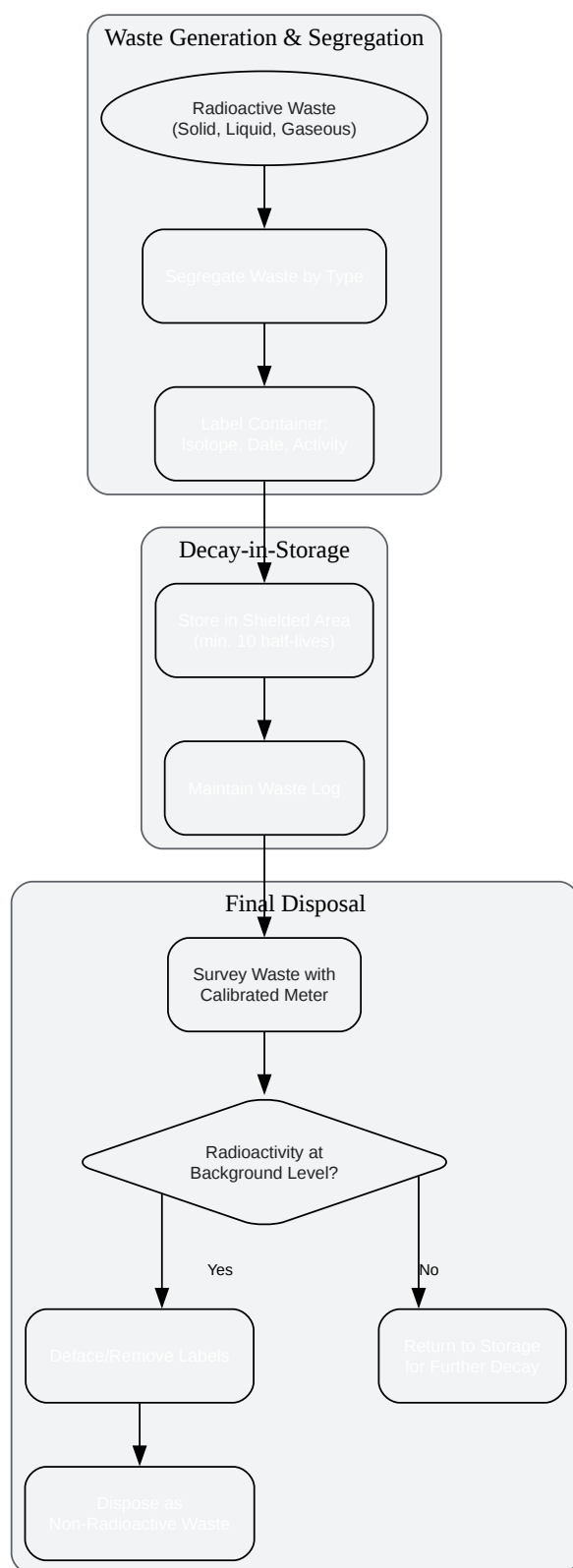
Procedure:

- Preparation:
 - Put on a pair of disposable gloves.
 - Label a scintillation vial for each location to be tested and one for a background sample.
- Taking the Wipe Sample:
 - For each location, take a piece of filter paper or a cotton swab. If the surface is dry, you may moisten the wipe with a small amount of an appropriate solvent (e.g., water or ethanol) to increase collection efficiency.
 - Wipe an area of approximately 100 cm² (e.g., a 10 cm x 10 cm square) with firm pressure.
[5][6]
 - Place the wipe into the corresponding labeled scintillation vial.
- Background Sample:
 - Prepare a background sample by placing an unused wipe into a labeled scintillation vial. This will be used to determine the background radiation level.[5]
- Sample Analysis:
 - Add the appropriate amount of scintillation fluid to each vial, including the background sample.
 - Cap the vials and shake gently to ensure the wipe is fully submerged.

- Place the vials in a Liquid Scintillation Counter and measure the activity (in counts per minute, CPM, or disintegrations per minute, DPM).
- Interpreting the Results:
 - Subtract the background CPM from the CPM of each wipe sample to get the net CPM.
 - If the net CPM for any sample exceeds the action level set by your institution's Radiation Safety Officer (typically 2-3 times the background level), the area is considered contaminated.
- Decontamination:
 - If contamination is found, the area must be decontaminated using an appropriate cleaning solution.
 - After decontamination, perform another wipe test to confirm that the area is clean.

Visualizing the Process

Xenon-123 Decay-in-Storage Workflow



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Caption: Workflow for the decay-in-storage disposal of **Xenon-123** waste.

By implementing these procedures, researchers, scientists, and drug development professionals can ensure the safe and compliant disposal of **Xenon-123**, fostering a secure laboratory environment and protecting both personnel and the public. Always consult your institution's Radiation Safety Officer for specific guidance and requirements.

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